

5'-Chloro-2'-hydroxy-3'-nitroacetophenone molecular structure and conformation

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Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxy-3'-
nitroacetophenone

CAS No.: 84942-40-5

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An In-Depth Technical Guide to the Molecular Structure and Conformation of 5'-Chloro-2'-hydroxy-3'-nitroacetophenone

For Researchers, Scientists, and Drug Development Professionals

Abstract

5'-Chloro-2'-hydroxy-3'-nitroacetophenone is a substituted aromatic ketone of significant interest in synthetic chemistry, serving as a valuable precursor for the synthesis of various heterocyclic compounds, including chromene derivatives[1]. Its chemical behavior and reactivity are intrinsically linked to its three-dimensional structure and conformational preferences. This guide provides a detailed examination of the molecule's structural features, dominated by a powerful intramolecular hydrogen bond that dictates its overall planarity and rigidity. We will explore its synthesis, the conformational interplay of its substituent groups, and the experimental and computational methodologies employed for its characterization.

Core Molecular Structure and Physicochemical Properties

5'-Chloro-2'-hydroxy-3'-nitroacetophenone, a nitro derivative of an ortho-hydroxy aryl ketone, possesses a unique arrangement of functional groups that define its chemical identity[1][2]. The core structure consists of a benzene ring substituted with a chloro, a hydroxyl, a nitro, and an acetyl group.

Property	Value	Source
IUPAC Name	1-(5-chloro-2-hydroxy-3-nitrophenyl)ethanone	PubChem[3]
CAS Number	84942-40-5	ChemicalBook[1], Sigma-Aldrich
Molecular Formula	C ₈ H ₆ ClNO ₄	PubChem[3]
Molecular Weight	215.59 g/mol	Sigma-Aldrich
Melting Point	132-135 °C	ChemicalBook[1], Sigma-Aldrich
Appearance	White to Yellow to Orange powder/crystal	IndiaMART[4]

The interplay between these substituents, particularly the ortho-positioning of the hydroxyl and acetyl groups, is the primary determinant of the molecule's conformation.

Conformational Analysis: The Dominance of Intramolecular Hydrogen Bonding

The conformation of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** is not flexible; it is largely locked into a planar arrangement due to a strong intramolecular hydrogen bond.

The Resonance-Assisted Hydrogen Bond (RAHB)

The most critical structural feature is the powerful intramolecular hydrogen bond formed between the hydrogen atom of the 2'-hydroxyl group and the carbonyl oxygen of the acetyl group[2][5]. This interaction creates a stable six-membered quasi-ring. This type of bond is classified as a Resonance-Assisted Hydrogen Bond (RAHB), where the hydrogen bond strength is enhanced by π -electron delocalization within the chelate ring[6][7].

- **Causality:** The proximity of the proton-donating hydroxyl group and the proton-accepting carbonyl group in the ortho positions facilitates this interaction. The resulting delocalization of electrons stabilizes the planar conformation, making it significantly more favorable than any non-planar alternative. X-ray diffraction studies have definitively confirmed the existence of this intramolecular hydrogen bond[1][2].

Caption: 2D structure of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** with RAHB.

Orientation of Substituent Groups

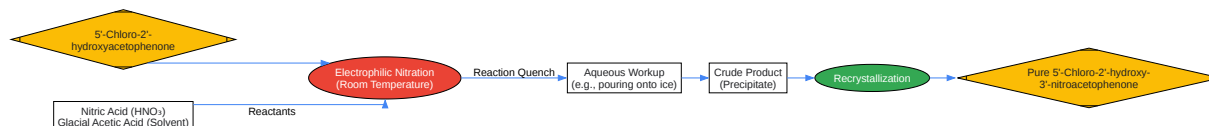
- **Acetyl Group:** The RAHB effectively locks the acetyl group in an s-trans conformation relative to the C2'-C1' bond of the phenyl ring, ensuring coplanarity between the carbonyl group and the ring. This planarity is crucial for maintaining maximum π -conjugation.
- **Nitro Group:** While the RAHB enforces planarity in the six-membered ring, the nitro group at the 3' position introduces steric strain. Studies on complexes of this molecule have shown that the nitro group can be twisted out of the plane of the benzene ring by approximately 40 degrees[1]. This deviation from planarity is a compromise between maximizing electronic conjugation with the ring and minimizing steric repulsion with the adjacent hydroxyl and acetyl groups. Density Functional Theory (DFT) calculations have been employed to study this nitro-group dynamic[2].

Synthesis Protocol

The primary and most direct synthesis of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** is achieved through the electrophilic nitration of 5'-Chloro-2'-hydroxyacetophenone.

Reaction Scheme

The reaction involves the introduction of a nitro group ($-\text{NO}_2$) onto the aromatic ring, directed to the position ortho to the activating hydroxyl group and meta to the deactivating acetyl group.



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Caption: General workflow for the synthesis of the title compound.

Step-by-Step Methodology

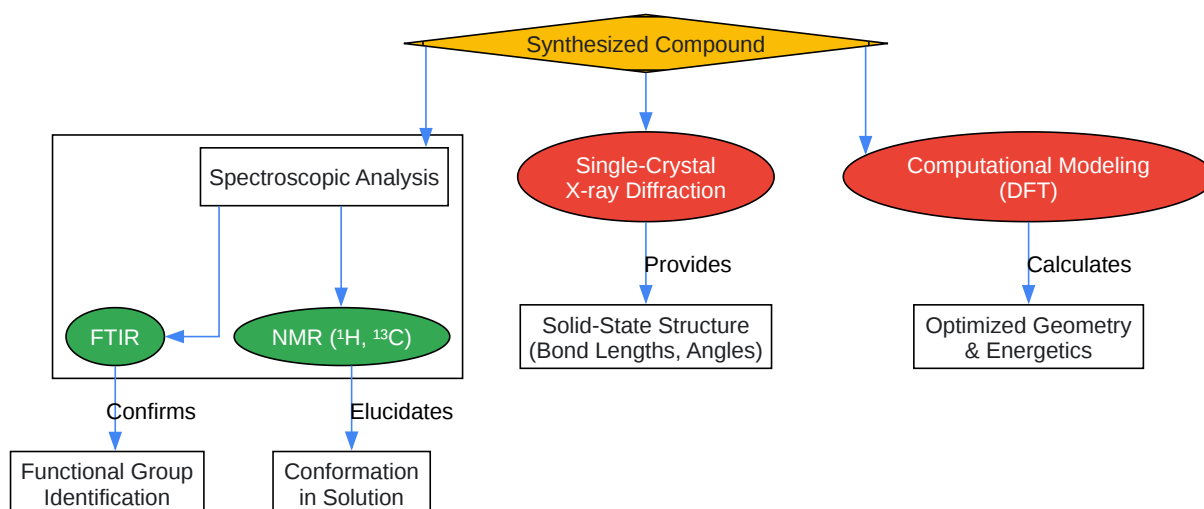
This protocol is based on the established method for nitration of substituted phenols[1].

- **Dissolution:** Dissolve the starting material, 5'-chloro-2'-hydroxyacetophenone, in glacial acetic acid in a suitable reaction flask.
- **Cooling:** Cool the solution in an ice bath to manage the exothermic nature of the nitration reaction.
- **Nitration:** Add a nitrating mixture (e.g., concentrated nitric acid) dropwise to the cooled solution with constant stirring. Maintain the temperature throughout the addition.
- **Reaction:** After addition, allow the mixture to stir at room temperature for a specified period to ensure the reaction goes to completion.
- **Precipitation:** Pour the reaction mixture slowly into a beaker of crushed ice and water. The product will precipitate out as a solid.
- **Isolation:** Collect the solid product by vacuum filtration and wash thoroughly with cold water to remove residual acid.

- Purification: Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) to yield the final, pure compound.

Structural Elucidation: A Multi-faceted Approach

The molecular structure and conformation are determined through a combination of spectroscopic and analytical techniques, often corroborated by computational modeling.



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Sources

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